

Technical Guide: Sourcing and Validation of CAS 1094547-13-3

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | 4-Bromo-2-(2,2,2-trifluoroethoxy)- benzoic acid |
| CAS No.: | 1094547-13-3 |
| Cat. No.: | B1465443 |

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Molecule Identity: 4-Bromo-2-(2,2,2-trifluoroethoxy)benzoic acid[1][2]

Executive Summary: Strategic Sourcing & Application

CAS 1094547-13-3 is a specialized fluorinated building block used primarily in the synthesis of advanced pharmaceutical intermediates.[1] It features a benzoic acid core substituted with a bromine atom at the 4-position and a trifluoroethoxy group at the 2-position.[1]

- **Primary Application:** Medicinal chemistry campaigns targeting metabolic stability. The trifluoroethoxy group acts as a bioisostere for methoxy groups, blocking metabolic demethylation while increasing lipophilicity.
- **Availability Status:** Specialty / Make-to-Order. While listed in catalogs of major building block suppliers (e.g., BLDpharm, abcr), it is frequently non-stock and requires a lead time of 2–4 weeks.[2]

- Cost Estimate: High-value intermediate. Research scale (1g–5g) typically ranges from \$150 – \$400 USD/gram depending on synthesis route and purity requirements.

Chemical Identity & Technical Specifications

This section defines the critical parameters for verifying the identity of the procured material.

| Parameter | Specification |
|-----------------------|---|
| Chemical Name | 4-Bromo-2-(2,2,2-trifluoroethoxy)benzoic acid |
| CAS Number | 1094547-13-3 |
| Molecular Formula | C ₉ H ₆ BrF ₃ O ₃ |
| Molecular Weight | 313.04 g/mol |
| Appearance | White to off-white solid |
| Solubility | Soluble in DMSO, Methanol, Ethyl Acetate; sparingly soluble in water.[1][2] |
| Key Functional Groups | Carboxylic Acid (C-1), Trifluoroethoxy ether (C-2), Aryl Bromide (C-4) |

Structural Logic & Utility

The molecule is designed for divergent synthesis:

- Aryl Bromide (C-4): Ready for Suzuki-Miyaura coupling or Buchwald-Hartwig amination to extend the carbon skeleton.
- Carboxylic Acid (C-1): Serves as a handle for amide coupling or esterification.
- Trifluoroethoxy Group (C-2): Provides a metabolically robust "shield" against oxidative metabolism (CYP450) compared to a standard methoxy group.[2]

Market Availability & Sourcing Strategy

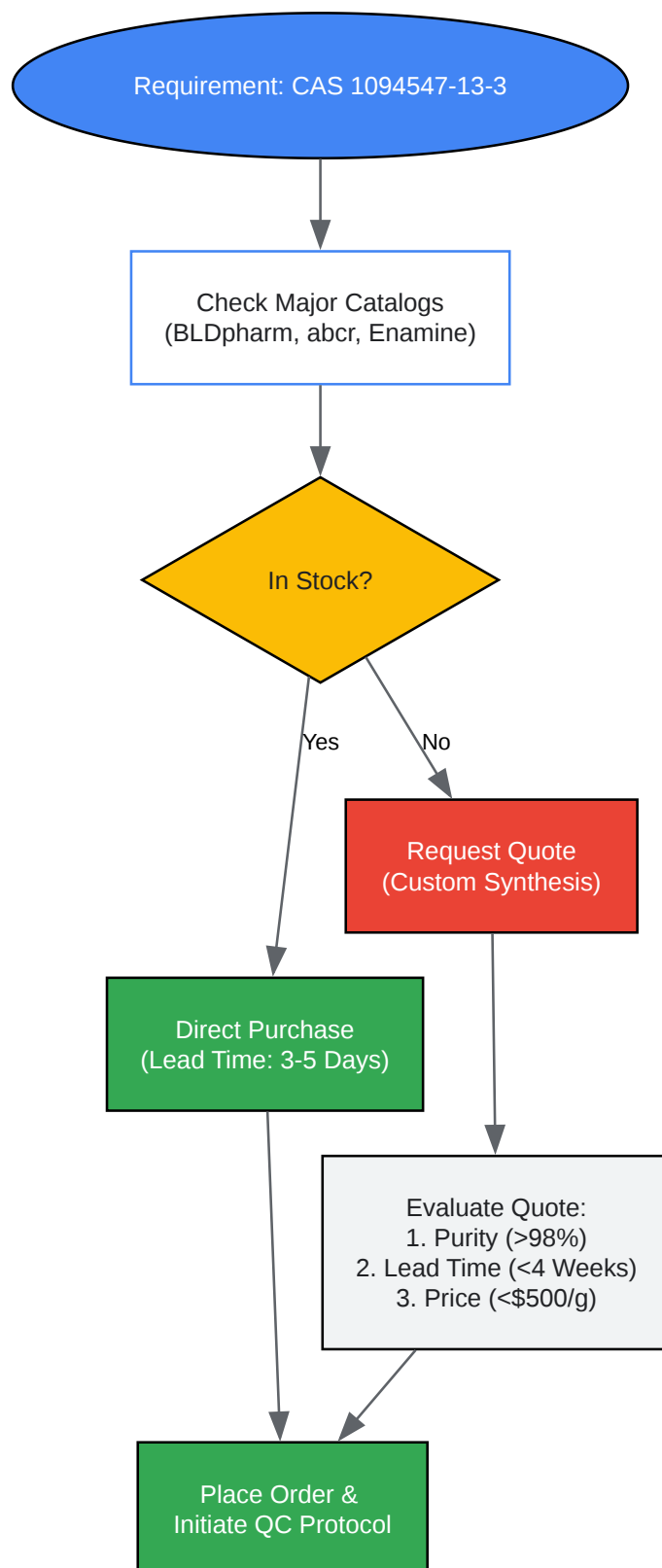
Procuring CAS 1094547-13-3 requires a proactive strategy due to its "Specialty Chemical" status.[1] It is not a commodity chemical like Benzene or Toluene.

Supplier Landscape[2][3]

- Primary Suppliers: BLDpharm, abcr, Enamine, WuXi AppTec (Custom Synthesis).[1][2]
- Stock Status: Often listed as "Inquire" or "2-3 Weeks". Direct stock is rare due to the specialized nature of the fluorinated precursor.

Procurement Workflow

The following diagram outlines the decision logic for sourcing this material, distinguishing between "Catalog" and "Custom Synthesis" routes.



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Figure 1: Decision matrix for sourcing CAS 1094547-13-3, prioritizing stock availability vs. custom synthesis parameters.

Quality Control & Validation Protocol

Trusting a Certificate of Analysis (CoA) from a secondary supplier is insufficient for high-stakes drug development.^[2] You must validate the material internally.

Protocol 1: Identity Verification (NMR)^{[1][2]}

- Objective: Confirm the presence of the trifluoroethoxy group and the correct substitution pattern.
- Method: ¹H-NMR (400 MHz, DMSO-d₆).^{[1][2]}
- Expected Signals:
 - δ ~13.0 ppm (br s, 1H): Carboxylic acid proton.^[2]
 - δ ~4.8 ppm (q, J=8.5 Hz, 2H): Methylene protons of the O-CH₂-CF₃ group.^{[1][2]} The quartet splitting is due to coupling with the three fluorine atoms.
 - Aromatic Region: Three distinct signals corresponding to the 1,2,4-substitution pattern (one doublet, one doublet of doublets, one singlet-like doublet).^{[1][2]}

Protocol 2: Purity Assessment (HPLC)^[2]

- Objective: Quantify purity and detect defluorinated impurities.
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5μm).^[2]
- Mobile Phase: Gradient of Water (0.1% Formic Acid) / Acetonitrile.
- Detection: UV at 254 nm.
- Acceptance Criteria: Purity ≥ 98.0% (Area %).

Pricing Analysis (2024/2025 Estimates)

Prices are volatile and depend on batch size. The following are estimated ranges for budgetary planning.

| Quantity | Estimated Price Range (USD) | Lead Time | Notes |
|------------|-----------------------------|-----------|--|
| 100 mg | \$80 - \$150 | 1-2 Weeks | Sample scale; high unit cost.[1][2] |
| 1 gram | \$250 - \$450 | 2-3 Weeks | Standard research scale.[1] |
| 5 grams | \$800 - \$1,200 | 3-4 Weeks | Pilot scale; best value for early R&D. |
| 100 grams+ | Inquire | 6-8 Weeks | Requires custom process optimization. [1] |

Cost Driver: The starting material 2,2,2-trifluoroethanol and the specific bromination conditions contribute to the cost.[1][2] The "Make-to-Order" nature adds a synthesis labor premium.[1]

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